Crystal Structure & Application of (2R,3R)-Tartranilic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*(2R,3R)-2,3-dihydroxy-4-oxo-4-(phenylamino)butanoic acid*
CAS No.:	*3019-58-7*
Cat. No.:	*B1339049*

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Content Type: Technical Deep Dive Audience: Pharmaceutical Scientists, Crystallographers, and Process Chemists Focus: Structural Mechanistics, Synthesis, and Chiral Resolution Protocols

Executive Summary: The Structural Basis of Chiral Recognition

(2R,3R)-Tartranilic acid (CAS: 3019-58-7) represents a specialized class of "semi-synthetic" chiral resolving agents derived from natural tartaric acid. Unlike its parent dicarboxylic acid, tartranilic acid is a mono-amide, possessing a unique desymmetrized architecture: HOOC-CH(OH)-CH(OH)-CONH-Ph.

This structural modification is not merely cosmetic; it fundamentally alters the supramolecular landscape. By replacing one carboxyl group with a hydrophobic anilide moiety, the molecule acquires an amphiphilic character and a rigid "L-shaped" steric barrier. This guide explores the crystal chemistry of this agent, detailing how its specific hydrogen-bonding motifs enable the high-fidelity discrimination of racemic amines—a critical process in modern drug development.

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Molecular Architecture & Crystallographic Features[1][2]

Molecular Conformation

The efficacy of (2R,3R)-tartranilic acid stems from its rigid stereochemical backbone. The two chiral centers at C2 and C3 maintain the R,R configuration of the parent L-tartaric acid.

- Formula:
- Molecular Weight: 225.20 g/mol
- Stereochemistry: (2R,3R)
- Key Functional Domains:
  - Carboxyl Head (

    ): Acts as the primary proton donor for salt formation with basic amines.
  - Diol Backbone (

    ): Provides secondary hydrogen-bonding sites (donors/acceptors) to "lock" the substrate in a specific orientation.
  - Anilide Tail (

    ): Introduces a planar, hydrophobic steric wall (

    -interaction site) that prevents the "wrong" enantiomer from fitting into the crystal lattice.

Supramolecular Hydrogen Bonding Networks

While the unit cell of the free acid varies by solvent (polymorphism), the functional crystal structure—observed in diastereomeric salts—follows a predictable "Ladder and Rung" motif.

- Primary Interaction (The Rung): A strong ionic hydrogen bond between the carboxylate of the acid and the ammonium group of the target amine (

).

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- Secondary Interaction (The Ladder): The amide nitrogen and the backbone hydroxyls form infinite chains of hydrogen bonds (

  and

). This creates a rigid 2D sheet.

- Chiral Discrimination: The phenyl ring of the anilide group projects out of this sheet, creating chiral "cavities." Only one enantiomer of the racemic amine can fit into this cavity without steric clash, leading to preferential crystallization.

Synthesis Protocol: The Anhydride Route

The synthesis of (2R,3R)-tartranilic acid relies on the desymmetrization of diacetyltartaric anhydride. This method ensures high yield and retention of optical purity.

Reaction Mechanism

The reaction proceeds via nucleophilic attack of aniline on the succinic anhydride ring, followed by hydrolysis of the acetyl protecting groups.

Step-by-Step Protocol

Reagents:

- (2R,3R)-Diacetyltartaric anhydride (DATA)
- Aniline (freshly distilled)
- Methylene Chloride (DCM)
- Potassium Hydroxide (KOH)[1]
- Hydrochloric Acid (HCl)

Procedure:

- Acylation: Dissolve 0.1 mol of (2R,3R)-DATA in 150 mL of dry DCM. Add 0.11 mol of aniline dropwise with stirring. The reaction is exothermic; maintain temperature

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. Stir for 2 hours.

- Hydrolysis: Add a solution of KOH (0.32 mol) in 200 mL water directly to the DCM mixture. Stir vigorously for 1 hour. This cleaves the acetyl groups and solubilizes the product as the potassium salt.
- Phase Separation: Separate the aqueous layer (containing the product) and wash with 50 mL DCM to remove unreacted aniline.
- Acidification & Crystallization: Cool the aqueous phase to

  . Slowly add concentrated HCl until pH < 2. The (2R,3R)-tartranilic acid will precipitate as a white crystalline solid.
- Purification: Filter the solid and recrystallize from water/ethanol (95:5).

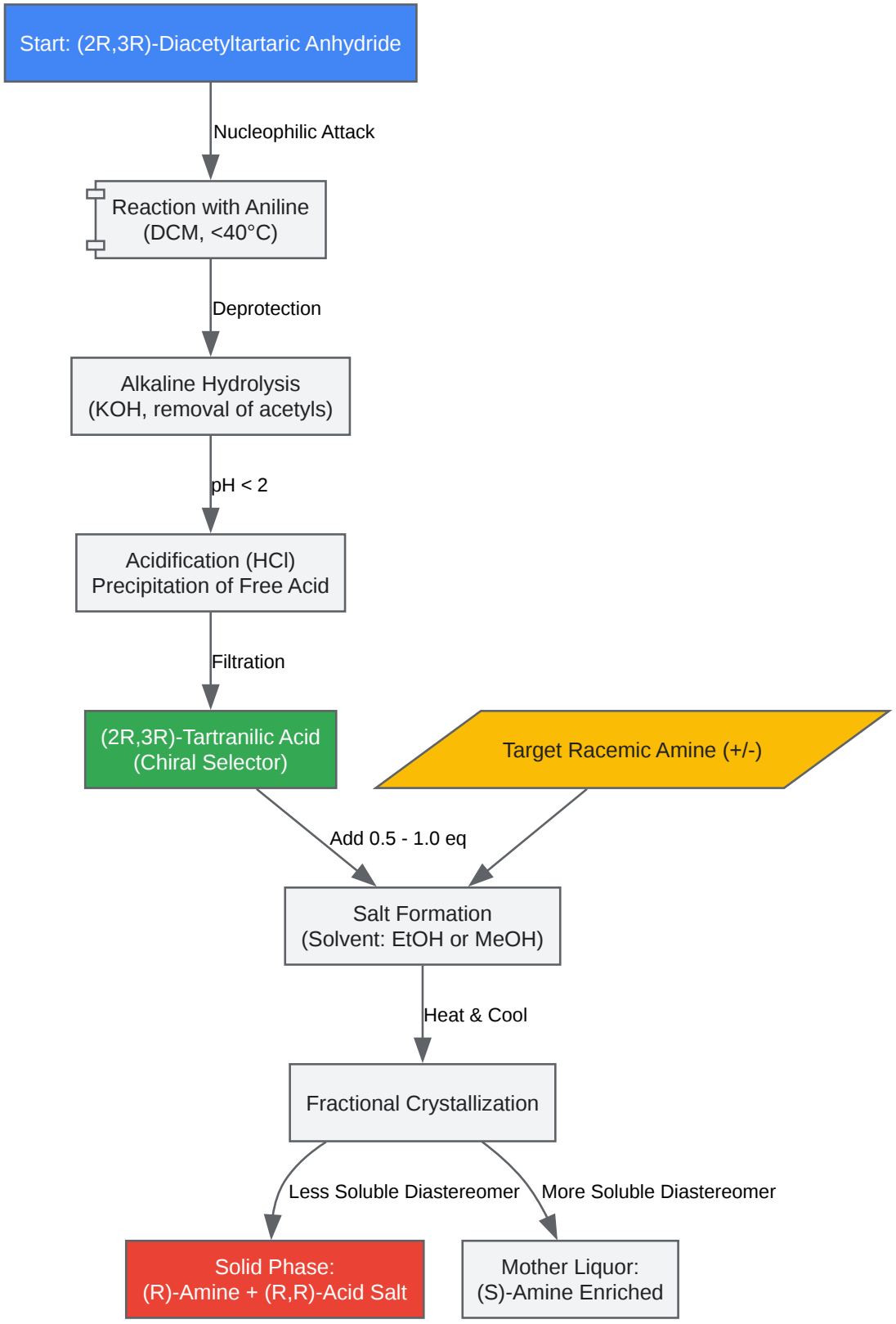
Yield: Typically 85-90%. Characterization: Melting point ~180-195°C (dec); Optical Rotation

(c=1, MeOH).

Visualizing the Workflow

The following diagram illustrates the synthesis and resolution logic, emphasizing the critical decision points in the process.

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Figure 1: Synthesis and Resolution Workflow. Blue/Green nodes indicate synthesis; Yellow/Red nodes indicate the chiral resolution process.

Application: The "Pasteur" Resolution Protocol[5]

To use (2R,3R)-tartranilic acid for resolving a racemic amine, follow this standardized "Half-Quantity" method. This method exploits the significant solubility difference between the diastereomeric salts.

The "Half-Quantity" Rule

Unlike tartaric acid (which is dibasic), tartranilic acid is monobasic. However, it is often expensive. A common strategy is to use 0.5 equivalents of the resolving agent and 0.5 equivalents of an achiral acid (like HCl) or simply use 0.5 equivalents of the agent alone if the other enantiomer remains in solution as the free base.

Resolution Procedure

- Dissolution: Dissolve 10 mmol of the racemic amine in minimal boiling methanol or ethanol.
- Addition: Add 10 mmol (1.0 eq) of (2R,3R)-tartranilic acid. Ensure complete dissolution (add more hot solvent if necessary).
    - Note: If the salt precipitates too instantly, the solvent is too non-polar. Add water dropwise.
- Crystallization: Allow the solution to cool slowly to room temperature, then refrigerate at 4°C for 12 hours.
    - Critical Control Point: Do not disturb the vessel. Rapid cooling traps the "wrong" isomer.
- Filtration: Collect the crystals. These are the less soluble diastereomeric salt (typically the p-salt).
- Liberation: Suspend the salt in water, basify with NaOH (pH 12), and extract the free amine with ether/DCM.
- Recycle: The tartranilic acid remains in the aqueous basic layer. Acidify with HCl to recover and reuse it.

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Quantitative Data Summary

Parameter	Value / Description	Context
CAS Number	3019-58-7	Unique Identifier
Melting Point	180 - 195°C (Dec)	Purity Indicator (Varies by derivative)
Specific Rotation	to	Concentration c=1 in Methanol
pKa (Carboxyl)	~ 3.5	Similar to tartaric acid, suitable for amines
Solubility	Soluble in alcohols, hot water; Insoluble in DCM	Critical for solvent selection
Stoichiometry	1:1 (Acid : Amine)	Monobasic acid behavior

References

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Sources

- 1. US3452086A - Substituted tartranilic acid resolving agents - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Crystal Structure & Application of (2R,3R)-Tartranilic Acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1339049/docs#crystal-structure-application-of-2r-3r-tartranilic-acid-a-technical-guide]

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